

Application Notes and Protocols: Cereclor as a Flame Retardant in Polymers

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Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

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These application notes provide a comprehensive overview of the use of **Cereclor™**, a range of chlorinated paraffins, as a flame retardant in various polymer systems. This document includes detailed information on the mechanism of action, formulation guidelines, and experimental protocols for evaluating the efficacy of **Cereclor™** in enhancing the fire resistance of polymers.

Introduction to Cereclor™ as a Flame Retardant

Cereclor™, a brand of chlorinated paraffins, is a versatile additive used extensively in the polymer industry to impart flame retardancy.^{[1][2]} These compounds are produced by the chlorination of paraffinic hydrocarbon fractions, resulting in a range of products with varying carbon chain lengths and chlorine content.^[1] **Cereclor™** grades are selected based on the specific polymer and the desired flame retardant properties.^{[3][4]}

The primary mechanism of flame retardancy for **Cereclor™** involves the release of hydrogen chloride (HCl) gas at elevated temperatures. This gas acts in the vapor phase to interrupt the free radical combustion process, effectively quenching the flame.^[5] Additionally, the formation of a char layer can occur, which acts as a physical barrier, insulating the polymer from the heat source and limiting the release of flammable volatiles.^[6]

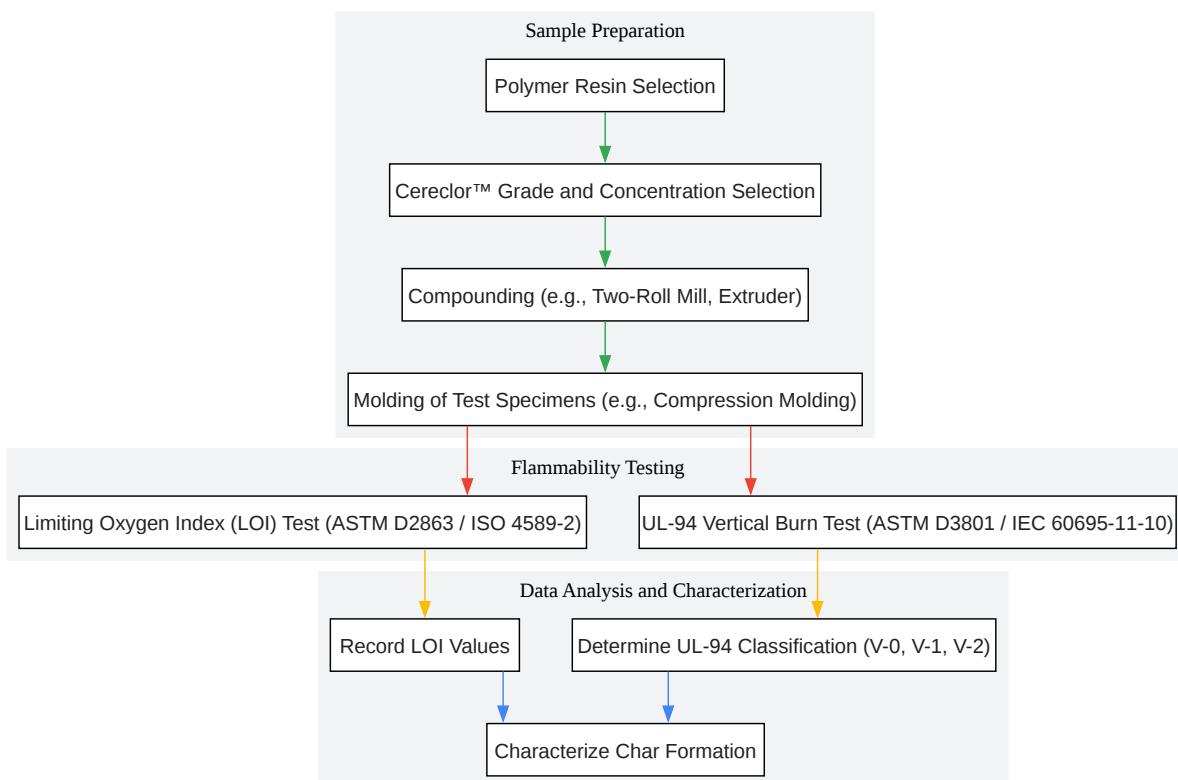
Cereclor™ is utilized in a variety of polymers, including:

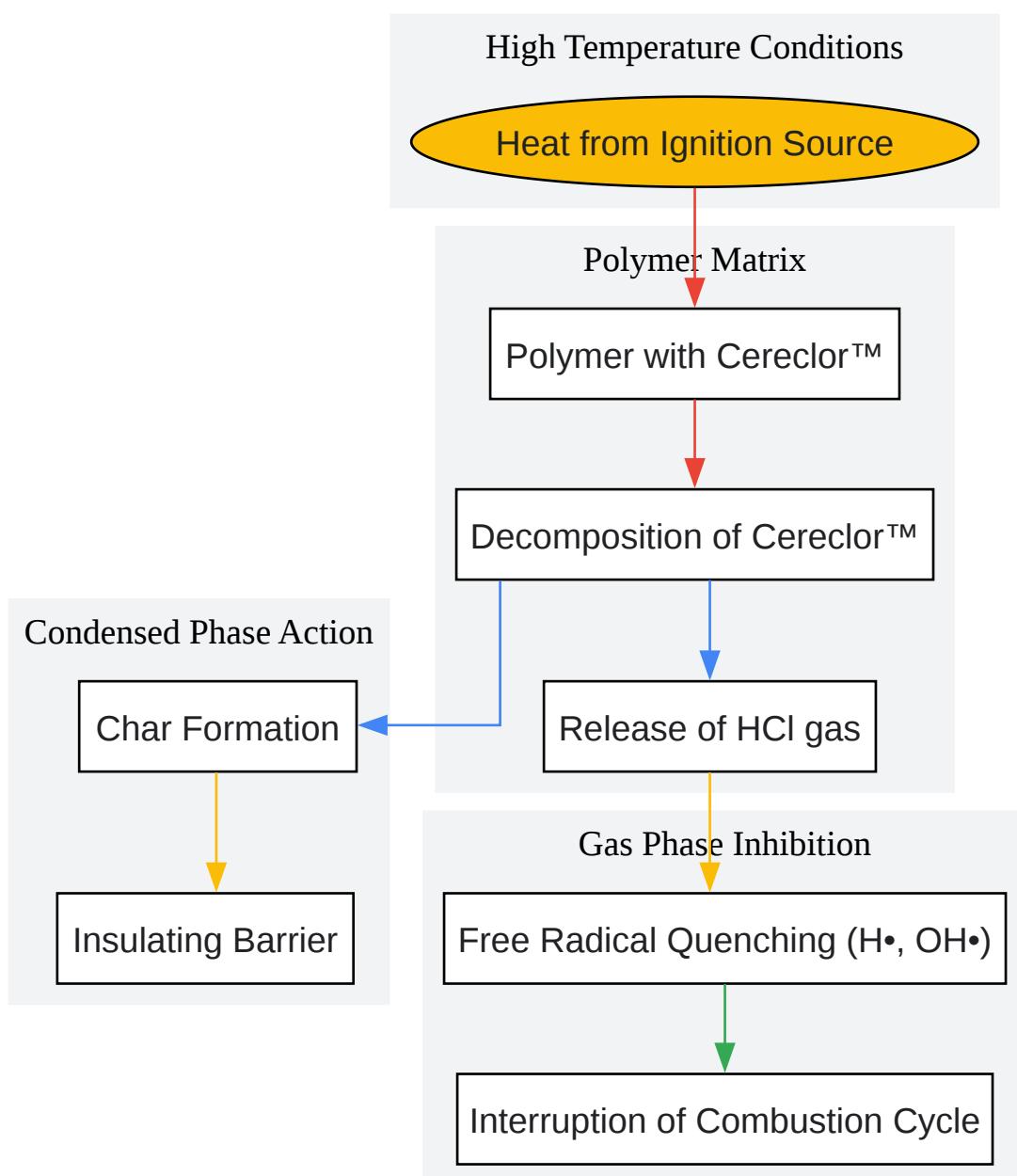
- Polyvinyl Chloride (PVC)[\[7\]](#)
- Polyethylene (PE)[\[6\]](#)
- Natural Rubber (NR)[\[8\]](#)
- Unsaturated Polyester Resins (UPR)[\[9\]](#)

Beyond its flame retardant properties, **Cereclor™** also functions as a secondary plasticizer in many formulations, particularly in flexible PVC, offering a cost-effective solution for achieving both flexibility and fire safety.[\[10\]](#)[\[11\]](#)

General Experimental Workflow

The evaluation of **Cereclor™** as a flame retardant in a polymer matrix typically follows the workflow outlined below.





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References

- 1. taylorandfrancis.com [taylorandfrancis.com]
- 2. Cereclor | Coatings, Adhesives, Sealants and Elastomers Applications [tri-iso.com]
- 3. Chlorinated Paraffins - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Chlorinated Paraffins - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. nbinfo.com [nbinfo.com]
- 6. thesuntek.com [thesuntek.com]
- 7. Inovyn An INOES company | Cereclor S52 [sealandchem.com]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. tri-iso.com [tri-iso.com]
- 11. specialchem.com [specialchem.com]
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